

historical context of methyl adipate synthesis and use

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Compound of Interest

Compound Name: *Methyl adipate*

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An In-depth Technical Guide to the Historical Context of **Methyl Adipate** Synthesis and Use

Introduction

Methyl adipate, specifically **dimethyl adipate** (DMA), is the organic compound with the formula $(\text{CH}_2\text{CH}_2\text{CO}_2\text{CH}_3)_2$. It is the methyl ester of adipic acid. Historically, the development and application of **methyl adipate** are closely tied to the broader advancements in polymer chemistry and the increasing need for safer and more effective industrial solvents. This guide provides a detailed overview of the historical synthesis methods, key applications, and the technical evolution of **methyl adipate**, tailored for researchers, scientists, and professionals in drug development and chemical manufacturing.

Historical Context of Synthesis

The primary and most conventional method for producing **dimethyl adipate** is the direct esterification of adipic acid with methanol.^[1] This reaction is a classic example of Fischer esterification, a cornerstone of organic chemistry since the late 19th century.

Historically, strong mineral acids such as sulfuric acid or hydrochloric acid were employed as catalysts to accelerate the reaction.^{[2][3]} While effective, the use of these homogeneous catalysts presented significant challenges, including corrosion of equipment, difficulties in separating the catalyst from the product, and environmental concerns related to waste disposal.^[3]

As industrial processes evolved, particularly in the mid to late 20th century, a shift towards heterogeneous catalysts began. Solid acid catalysts, such as acidic cation-exchange resins like Amberlyst 15 and Amberlyst 35, gained prominence.^{[4][5]} These catalysts offered several advantages, including ease of separation from the reaction mixture, reusability, and reduced environmental impact. The development of continuous esterification processes further optimized production, improving efficiency and product consistency.^{[3][6]}

Less conventional routes to **dimethyl adipate** have also been explored, including the hydroesterification of butadiene and the carbonylation of 1,4-dimethoxy-2-butene, though these have not been as widely adopted for large-scale industrial production as the direct esterification of adipic acid.^[1]

Experimental Protocols

Classical Synthesis: Sulfuric Acid-Catalyzed Esterification

This protocol is based on the principles of Fischer esterification for dibasic acids.

Objective: To synthesize **dimethyl adipate** from adipic acid and methanol using sulfuric acid as a catalyst.

Materials:

- Adipic acid
- Methanol (in excess)
- Concentrated sulfuric acid
- Toluene (for azeotropic removal of water)
- Anhydrous potassium carbonate or sodium carbonate (for neutralization)
- Distillation apparatus, reflux condenser, heating mantle, separatory funnel

Procedure:

- In a round-bottom flask, combine adipic acid, an excess of methanol (e.g., a 3:1 molar ratio of methanol to adipic acid dicarboxylic groups), and a solvent like toluene.[2]
- Slowly add a catalytic amount of concentrated sulfuric acid (approximately 1% of the weight of the adipic acid).[2]
- Equip the flask with a reflux condenser and a Dean-Stark trap (if using azeotropic removal of water with toluene).
- Heat the mixture to reflux. The reaction progress can be monitored by the amount of water collected.
- Continue the reaction until the theoretical amount of water is collected or the reaction reaches equilibrium.
- Cool the reaction mixture to room temperature.
- Neutralize the excess acid by washing the mixture with a saturated solution of sodium carbonate or potassium carbonate until effervescence ceases.[2]
- Separate the organic layer using a separatory funnel.
- Wash the organic layer with water to remove any remaining salts and methanol.
- Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate).
- Remove the solvent (toluene) by simple distillation.
- Purify the resulting crude **dimethyl adipate** by vacuum distillation.[2]

Modern Synthesis: Heterogeneous Catalysis with Amberlyst Resin

This protocol describes a more modern, environmentally benign approach using a solid acid catalyst.

Objective: To synthesize **dimethyl adipate** using a reusable solid acid catalyst.

Materials:

- Adipic acid
- Methanol (in excess)
- Amberlyst 15 or Amberlyst 35 resin
- Reaction vessel with mechanical stirring and temperature control, reflux condenser

Procedure:

- Activate the Amberlyst resin by washing it with methanol and drying it in a vacuum oven.[5]
- Charge the reactor with adipic acid, an excess of methanol (a molar ratio of 10:1 to 20:1 is often used to drive the equilibrium), and the prepared Amberlyst catalyst (e.g., 5-10% by weight of the reactants).[5]
- Heat the mixture to the desired reaction temperature (typically between 313 K and 343 K) with constant stirring to ensure good contact between reactants and the catalyst.[4][5]
- Attach a reflux condenser to prevent the loss of volatile methanol.[5]
- Monitor the reaction progress by taking samples periodically and analyzing the concentration of adipic acid via titration or chromatography.
- Once the desired conversion is achieved (or equilibrium is reached), cool the mixture.
- Separate the catalyst from the liquid product by simple filtration. The catalyst can be washed with methanol, dried, and reused for subsequent batches.
- The excess methanol can be removed from the product mixture by distillation.
- The resulting **dimethyl adipate** can be further purified by vacuum distillation if required.

Historical and Current Uses

The applications of **dimethyl adipate** have expanded over time, driven by its favorable properties such as low volatility, high boiling point, biodegradability, and effectiveness as a solvent and plasticizer.[\[7\]](#)

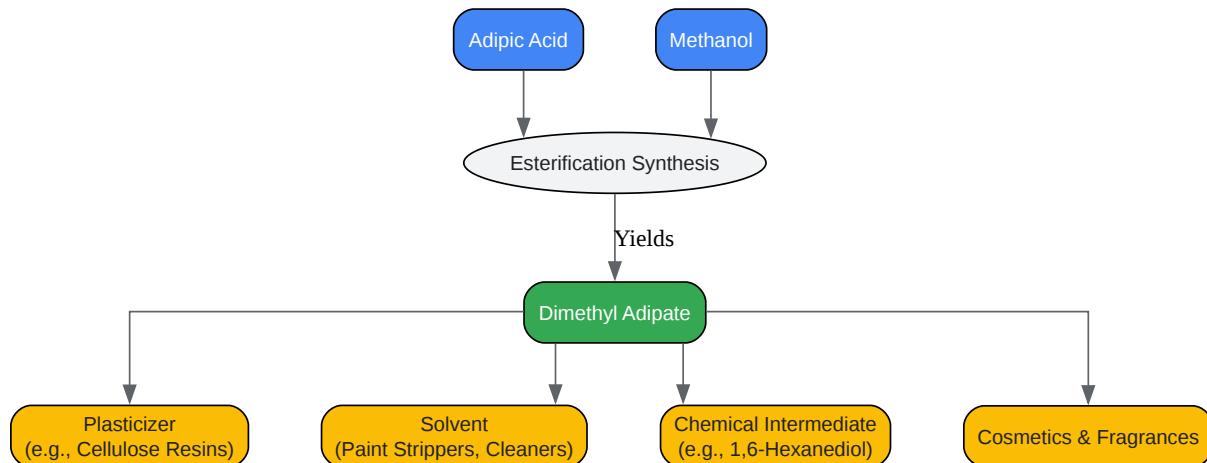
- Plasticizer: One of the early and ongoing uses of **dimethyl adipate** is as a plasticizer, particularly for cellulose resins and paper products.[\[8\]](#) It improves the flexibility and durability of the final product. **Dimethyl adipate** is also an excellent cold-resistant plasticizer, imparting good low-temperature flexibility to materials.[\[3\]](#)
- Solvent: A significant application for **dimethyl adipate** is as an industrial solvent. It is a key component in dibasic ester (DBE) blends, which also contain dimethyl glutarate and dimethyl succinate.[\[8\]](#) These blends gained prominence as safer alternatives to traditional, more hazardous solvents.
 - Paint Strippers: Following the classification of methylene chloride as a potential carcinogen in the 1980s, DBE blends containing **dimethyl adipate** became a major ingredient in "safer" paint stripper formulations.[\[8\]](#)
 - Industrial Cleaning: It is used as a solvent for cleaning polyurethane adhesives, foams, and unsaturated polyester resins.[\[7\]](#)[\[8\]](#) Its low vapor pressure makes it a low-VOC (Volatile Organic Compound) solvent, which is favorable under modern environmental regulations.[\[7\]](#)
- Chemical Intermediate: **Dimethyl adipate** serves as a crucial intermediate in the synthesis of other valuable chemicals.[\[7\]](#) A primary example is its use as a precursor for the production of 1,6-hexanediol through hydrogenation.[\[3\]](#) It is also used in the synthesis of certain pharmaceuticals and fragrances.[\[6\]](#)[\[9\]](#)
- Other Applications: **Dimethyl adipate** also finds use in cosmetics, metalworking fluids, and as a pigment dispersant.[\[1\]](#)[\[7\]](#)

Quantitative Data Summary

Parameter	Value	Synthesis Method/Condition	Source
Synthesis Yields			
Monomethyl Adipate Yield	80%	Esterification of adipic acid with methanol	[10] [11]
Reaction Conditions			
Temperature Range	313.2 K to 343.2 K	Heterogeneous catalysis with Amberlyst 35	[4]
Methanol:Adipic Acid Molar Ratio	15:1 to 20:1	Heterogeneous catalysis with Amberlyst 35	[4]
Activation Energy	14.471 kJ/mol	Esterification over Amberlyst 15	[5]
Physical Properties			
Molecular Formula	C ₈ H ₁₄ O ₄	[12]	
Molecular Weight	174.2 g/mol	[12]	
Boiling Point	264 °C (for Diisopropyl Adipate)	[9]	
Melting Point	-4 °C (for Diisopropyl Adipate)	[9]	
Toxicity Data			
LD ₅₀ (rat, i.p.)	~1800 mg/kg	[1]	

Visualizations

Synthesis and Application Pathway of Methyl Adipate



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Caption: Logical flow from raw materials to **dimethyl adipate** and its major industrial applications.

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